

# AMG-548 Hydrochloride: In Vitro Application Notes and Protocols

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## Compound of Interest

Compound Name: AMG-548 (hydrochloride)

Cat. No.: B15073895

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## Introduction

AMG-548 hydrochloride is a potent and selective inhibitor of the p38 $\alpha$  mitogen-activated protein kinase (MAPK).[1][2][3][4] The p38 MAPK signaling pathway is a critical regulator of inflammatory responses, and its inhibition has been a key therapeutic target for a range of inflammatory diseases. AMG-548 also demonstrates inhibitory activity against Casein Kinase 1 (CK1) isoforms  $\delta$  and  $\epsilon$ , which implicates its potential role in modulating Wnt/ $\beta$ -catenin signaling.[1][5][6]

This document provides detailed in vitro protocols for researchers, scientists, and drug development professionals to effectively utilize AMG-548 hydrochloride in their studies. The protocols cover the assessment of its inhibitory activity on the p38 $\alpha$  kinase, its impact on downstream cytokine production, and its effects on the Wnt signaling pathway.

## Data Presentation

### Table 1: Kinase Inhibitory Activity of AMG-548

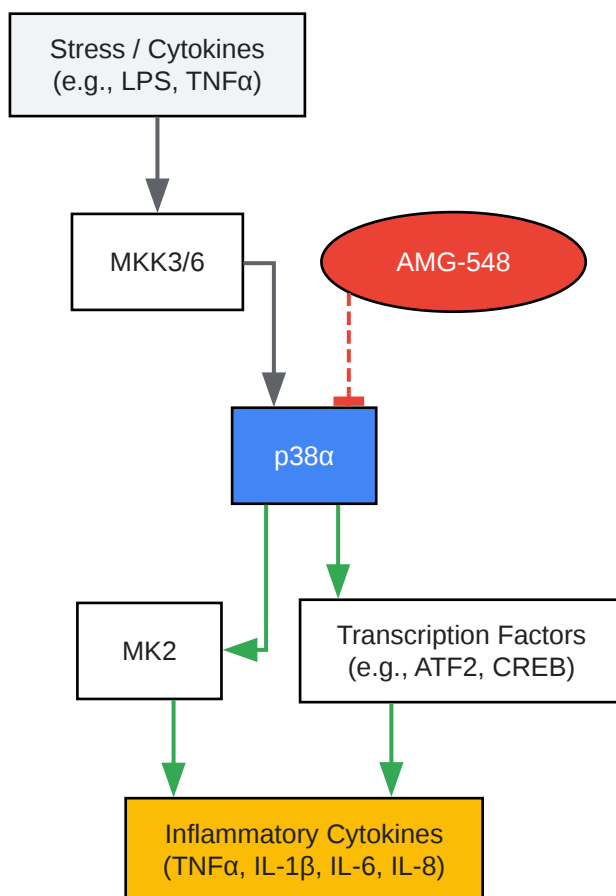
Target	Ki (nM)	IC50 (nM)	Selectivity vs. p38α	Reference
p38α	0.5	-	[1][2][4]	
p38β	36	~72-fold	[1][5]	
p38γ	2600	>5000-fold	[1][2][4]	
p38δ	4100	>8000-fold	[1][2][4]	
JNK2	39	~78-fold	[1][4]	
JNK3	61	~122-fold	[1][4]	
Casein Kinase 1δ (CK1δ)	[1]			
Casein Kinase 1ε (CK1ε)	[1]			

**Table 2: In Vitro Cellular Activity of AMG-548**

Assay	Stimulus	Cell Type/System	Measured Cytokine	IC50 (nM)	Reference
Cytokine Release	LPS	Human Whole Blood	TNFα	3	[1][2][4]
Cytokine Release	LPS	Human Whole Blood	IL-1β	7	[4]
Cytokine Release	TNFα	Human Whole Blood	IL-8	0.7	[1]
Cytokine Release	IL-1β	Human Whole Blood	IL-6	1.3	[1]

## Signaling Pathways and Experimental Workflows

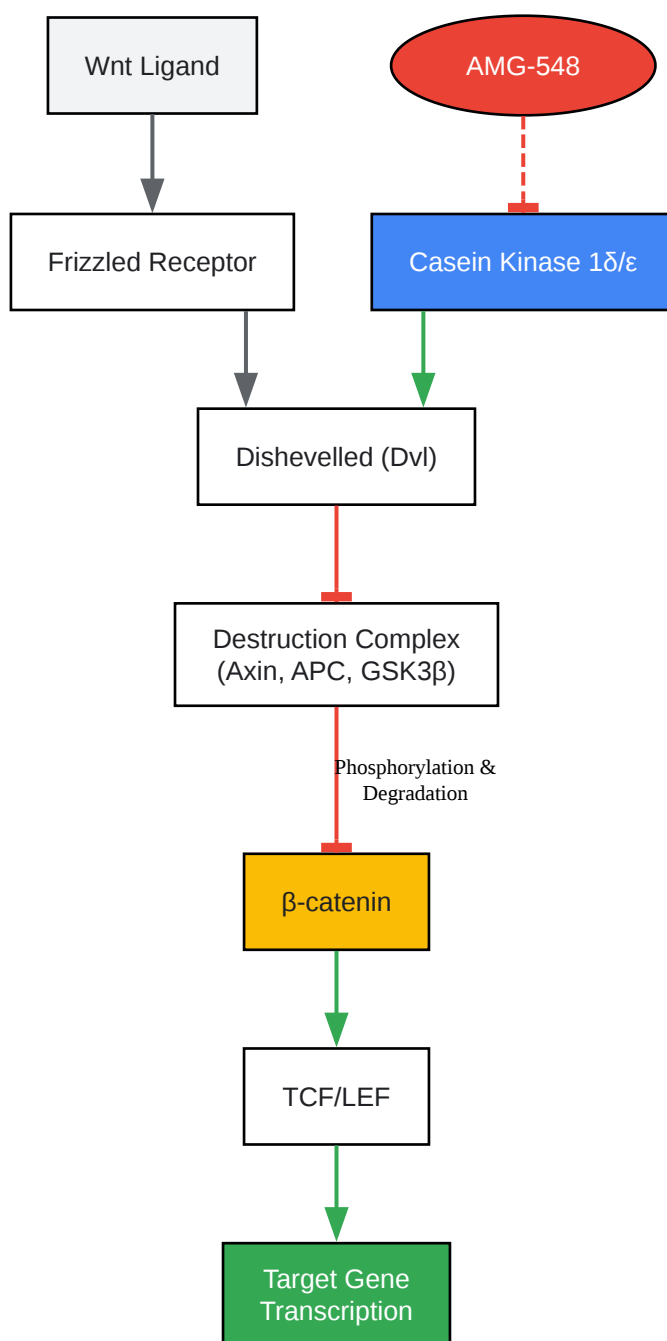
### p38α Signaling Pathway Inhibition by AMG-548



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Caption: Inhibition of the p38α MAPK signaling cascade by AMG-548.

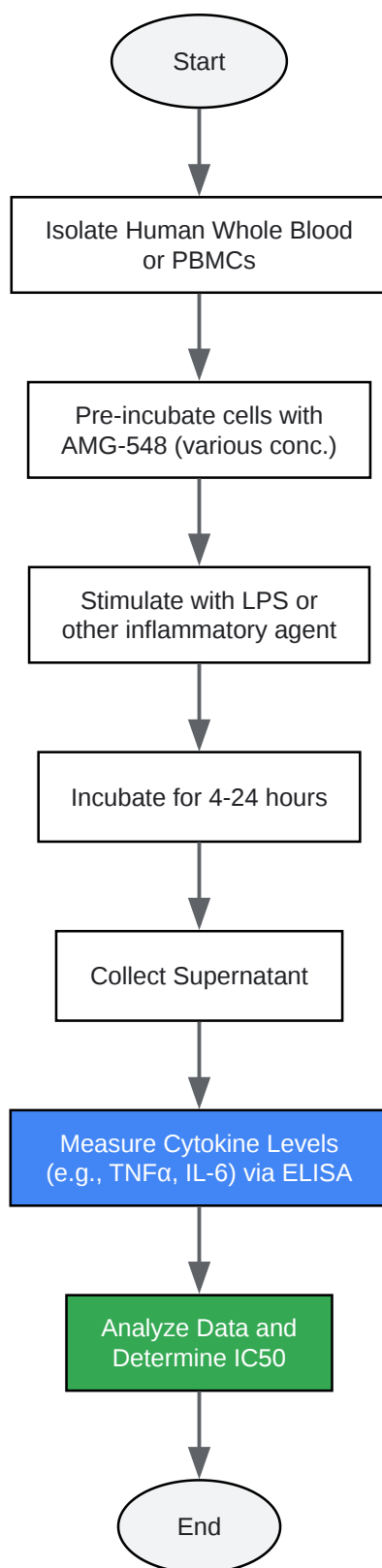
## Wnt/ $\beta$ -catenin Signaling Pathway Inhibition by AMG-548



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Caption: AMG-548 inhibits Wnt signaling via Casein Kinase 1δ/ε.

## Experimental Workflow: Cytokine Release Assay



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## References

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